

# How to prepare AN2718 stock solution for experiments

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## Compound of Interest

Compound Name: AN2718

Cat. No.: B1667275

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An Application Note and Protocol for the Preparation of **AN2718** Stock Solutions

## Introduction

**AN2718** is a broad-spectrum, boron-containing antifungal agent belonging to the benzoxaborole class of compounds.[1] Its mechanism of action involves the inhibition of fungal leucyl-tRNA synthetase (LeuRS), an essential enzyme for protein synthesis.[2][3] This specific targeting prevents the attachment of leucine to its corresponding transfer RNA, thereby halting protein production and fungal growth.[3] **AN2718** has demonstrated potent activity against various yeasts and molds, including *Candida albicans* and *Aspergillus fumigatus*. [2] Proper preparation of stock solutions is a critical first step for ensuring accurate and reproducible results in downstream experiments such as minimum inhibitory concentration (MIC) assays, in vitro cellular assays, and other pharmacological studies. This document provides a detailed protocol for the preparation, storage, and handling of **AN2718** stock solutions for research purposes.

## Data Summary

The following table summarizes the key chemical and physical properties of **AN2718** relevant to stock solution preparation.

Property	Value	Reference
Chemical Name	5-chloro-1,3-dihydro-1-hydroxy-2,1-benzoxaborole	[1]
CAS Number	174672-06-1	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BClO <sub>2</sub>	[1][2]
Molecular Weight	168.39 g/mol	[2]
Appearance	White solid	[2]
Solubility (DMSO)	≥50 mg/mL (approx. 297 mM)	[2][3]
Solubility (Ethanol)	30 mg/mL	[1]
Storage (Solid Powder)	-20°C for up to 3 years	[2]
Storage (In Solvent)	-80°C for up to 1 year	[2]

## Experimental Protocols

### Materials and Equipment

- **AN2718** powder (purity ≥98%)[1]
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile, amber or opaque polypropylene microcentrifuge tubes (1.5 mL or 2.0 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile, low-retention pipette tips
- Vortex mixer
- Bath sonicator
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

### Preparation of a 50 mM AN2718 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 50 mM stock solution. Volumes can be scaled as needed.

- Pre-analytical Calculations:
  - The molecular weight (MW) of **AN2718** is 168.39 g/mol .
  - To prepare a 50 mM (0.050 M) solution, the required mass can be calculated using the formula:  $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{MW (g/mol)} \times 1000 \text{ (mg/g)}$
  - $\text{Mass (mg)} = 0.050 \text{ mol/L} \times 0.001 \text{ L} \times 168.39 \text{ g/mol} \times 1000 \text{ mg/g} = 8.42 \text{ mg}$
- Weighing the Compound:
  - Tare a sterile 1.5 mL microcentrifuge tube on the analytical balance.
  - Carefully weigh 8.42 mg of **AN2718** powder directly into the tared tube. Record the exact weight.
- Solubilization:
  - Using a calibrated micropipette, add 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the **AN2718** powder.
  - Close the cap tightly and vortex the solution for 1-2 minutes to facilitate dissolution.
  - For complete solubilization, sonication is recommended.<sup>[2]</sup> Place the tube in a bath sonicator for 5-10 minutes, or until all solid particles have dissolved and the solution is clear.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL or 50 µL) in sterile, clearly labeled amber or opaque microcentrifuge tubes.
  - Store the aliquots at -80°C for long-term stability (up to one year).<sup>[2]</sup>

## Preparation of Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the high-concentration stock solution in the appropriate cell culture medium or experimental buffer.

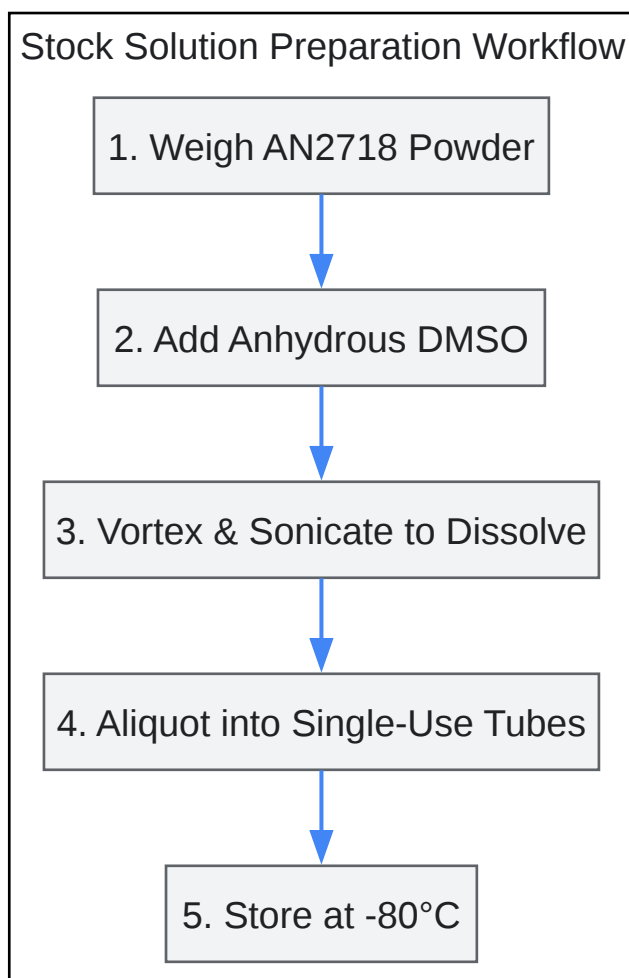
- Example: Preparing a 50  $\mu$ M working solution from a 50 mM stock:
  - Calculate the required dilution factor:  $(50 \text{ mM}) / (50 \mu\text{M}) = (50,000 \mu\text{M}) / (50 \mu\text{M}) = 1000\times$ .
  - To prepare 1 mL (1000  $\mu$ L) of a 50  $\mu$ M working solution, you would need:
    - Volume of stock = Final Volume / Dilution Factor =  $1000 \mu\text{L} / 1000 = 1 \mu\text{L}$ .
  - Add 1  $\mu$ L of the 50 mM **AN2718** stock solution to 999  $\mu$ L of the desired experimental medium or buffer.
  - Mix thoroughly by gentle pipetting or brief vortexing.
  - Working solutions are recommended to be prepared and used immediately.<sup>[2]</sup>

## Safety Precautions

- Handle **AN2718** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Always wear appropriate PPE, including gloves, safety glasses, and a lab coat.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety and handling information.

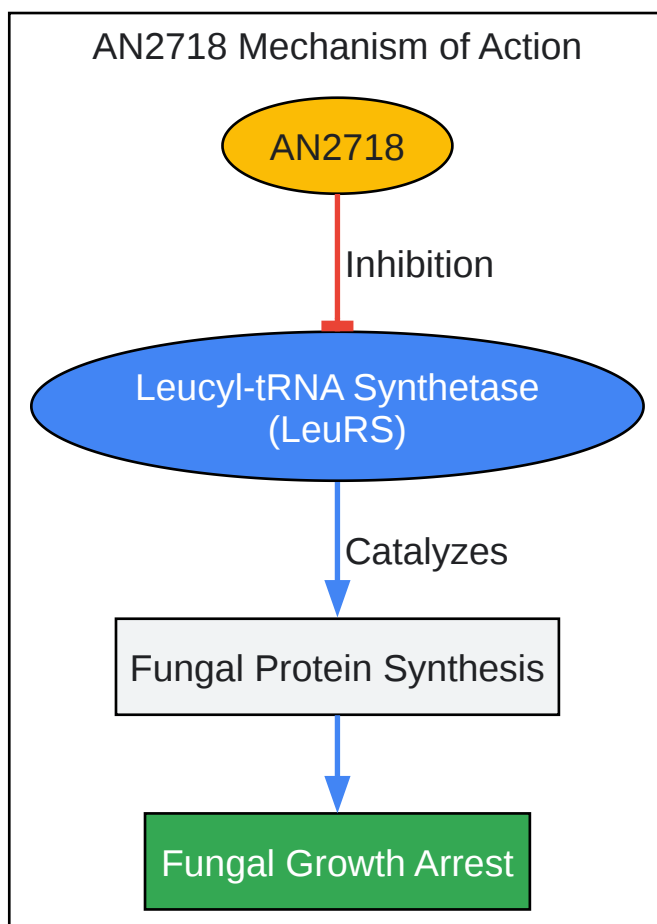
## Visualized Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing the stock solution and the known signaling pathway of **AN2718**.



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Caption: Workflow for **AN2718** Stock Solution Preparation.



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Caption: **AN2718** Inhibits Fungal Protein Synthesis.

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